

Essential Safety and Operational Guide for Handling Citronellyl Butyrate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Citronellyl butyrate

CAS No.: 141-16-2

Cat. No.: B089936

[Get Quote](#)

This guide provides crucial safety protocols and logistical information for laboratory professionals handling **Citronellyl butyrate**. Adherence to these procedures is vital for ensuring personal safety and proper chemical management.

Citronellyl butyrate is a synthetic fragrance and flavor ingredient. While its toxicological properties have not been exhaustively investigated, it is known to pose several hazards. According to safety data sheets, **Citronellyl butyrate** can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} Some sources also indicate it may cause an allergic skin reaction.^{[3][4][5]}

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **Citronellyl butyrate** to determine the necessary level of protection. The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Rationale
Eyes/Face	Safety glasses with side-shields (conforming to EN166 or NIOSH standards). A face shield may be necessary for splash hazards.	To protect against splashes that can cause serious eye irritation.[1][3]
Hands	Chemical-resistant gloves (e.g., nitrile or neoprene). Gloves should be inspected before use and disposed of properly after handling.	To prevent skin contact, which can cause irritation or an allergic reaction.[1][3][6]
Body	A buttoned, knee-length laboratory coat.	To protect skin and personal clothing from accidental spills.[7][8]
Respiratory	Use only in a well-ventilated area. If ventilation is inadequate or there is a risk of inhaling vapors or mists, use a full-face respirator with appropriate cartridges (e.g., type ABEK in the EU or a NIOSH-approved equivalent in the US).	To prevent respiratory irritation.[1]
Feet	Closed-toe shoes.	To protect feet from spills.[8]

Operational Plan: Step-by-Step Handling Protocol

- Engineering Controls: Always handle **Citronellyl butyrate** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[1][3]
- Donning PPE: Before handling, put on all required PPE as outlined in the table above.
- Handling: Avoid direct contact with the skin and eyes.[1] Avoid inhaling any vapor or mist.[1] All equipment used when handling the product should be grounded to prevent static

discharges.[3]

- Storage: Keep the container tightly closed and store it in a cool, dry, and well-ventilated place.[1][3]
- First Aid:
 - After eye contact: Immediately rinse with plenty of water for at least 15 minutes and consult a physician.[1]
 - After skin contact: Wash off with soap and plenty of water. If skin irritation or a rash occurs, seek medical advice.[1][3] Take off contaminated clothing and wash it before reuse.[1][3]
 - After inhalation: Move the person to fresh air. If they feel unwell, call a poison center or doctor.[1]
 - If swallowed: Rinse mouth with water. Do not induce vomiting. Consult a physician.[1]

Disposal Plan

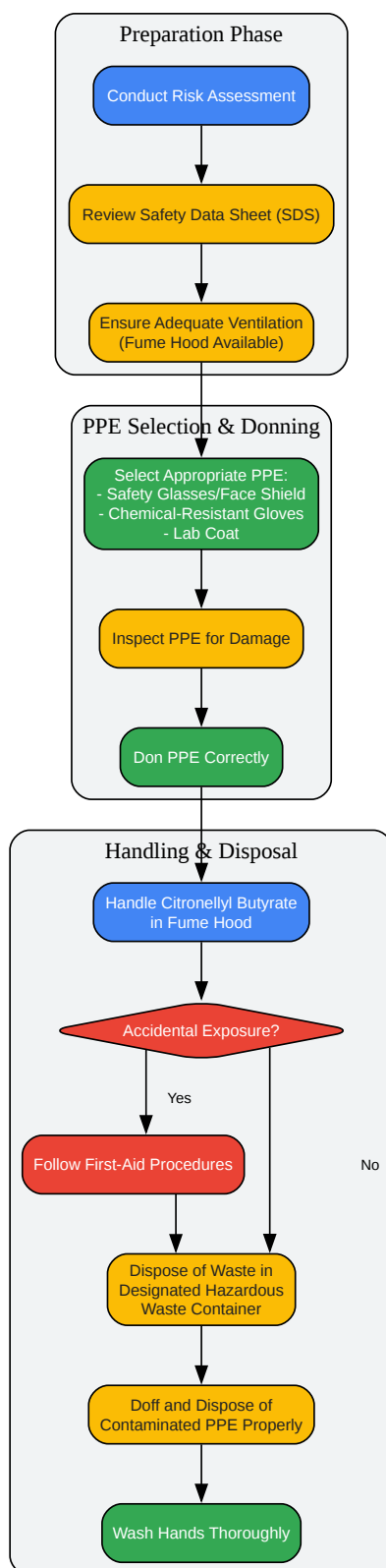
Contaminated materials and waste must be handled as hazardous waste.

- Waste Collection: Collect surplus and non-recyclable solutions in a suitable, closed container labeled for hazardous waste.[1] Do not mix with other waste streams unless explicitly permitted by your institution's guidelines.[6]
- Disposal: Dispose of contents and the container at an approved waste disposal plant.[1] Contact a licensed professional waste disposal service for proper disposal.[1] Do not allow the product to enter drains.[1][3]
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as hazardous waste in accordance with applicable laws and good laboratory practices.[1][6]

Quantitative Data

Property	Value	Source
CAS Number	141-16-2	[1] [3] [4]
Molecular Formula	C ₁₄ H ₂₆ O ₂	[1] [9] [10]
Molecular Weight	226.36 g/mol	[1] [9] [10]
Occupational Exposure Limits	No data available.	[1] [3]
Oral LD50 (rat)	> 5000 mg/kg	[11]
Dermal LD50 (rabbit)	> 5000 mg/kg	[11]

Experimental Workflow for Safe Handling



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. vigon.com [vigon.com]
- 4. prodasynt.com [prodasynt.com]
- 5. vigon.com [vigon.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. Personal Protective Equipment (PPE) for Cytostatics | SKAN AG [skan.com]
- 8. benchchem.com [benchchem.com]
- 9. Citronellyl butyrate | C₁₄H₂₆O₂ | CID 8835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. file.medchemexpress.com [file.medchemexpress.com]
- 11. citronellyl butyrate, 141-16-2 [thegoodscentcompany.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Citronellyl Butyrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b089936/docs#essential-safety-and-operational-guide-for-handling-citronellyl-butyrate\]](https://www.benchchem.com/product/b089936/docs#essential-safety-and-operational-guide-for-handling-citronellyl-butyrate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)